

Applications of Antimony-121 in Solid-State Physics Research: Application Notes and

Protocols

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Compound of Interest		
Compound Name:	Antimony-121	
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This document provides a detailed overview of the applications of the **antimony-121** (¹²¹Sb) isotope in solid-state physics research. The unique nuclear properties of ¹²¹Sb make it a powerful probe for investigating local electronic and magnetic structures, as well as lattice dynamics in a wide range of materials. This guide covers three primary techniques: ¹²¹Sb Mössbauer Spectroscopy, ¹²¹Sb Solid-State Nuclear Magnetic Resonance (NMR), and ¹²¹Sb Nuclear Inelastic Scattering (NIS).

¹²¹Sb Mössbauer Spectroscopy

¹²¹Sb Mössbauer spectroscopy is a highly sensitive technique for probing the local environment of antimony atoms in solids. It relies on the recoilless emission and resonant absorption of gamma rays by ¹²¹Sb nuclei. The resulting spectra provide information on the hyperfine interactions between the nucleus and its surrounding electrons, offering insights into the chemical state, bonding, and magnetic properties of Sb-containing materials.[1][2][3]

Key Applications:

• Characterization of Intermetallic Compounds: This technique is extensively used to study the electronic structure and local environment of antimony in various intermetallic compounds,



including thermoelectrics like skutterudites and half-Heusler alloys, as well as magnetic materials.[4]

- Valence State Determination: The isomer shift, a key parameter in Mössbauer spectroscopy, is sensitive to the s-electron density at the nucleus and can be used to determine the oxidation state of antimony (e.g., Sb³⁻, Sb³⁺, Sb⁵⁺).[1][3]
- Local Symmetry and Bonding: The quadrupole splitting of the Mössbauer spectrum provides
 information about the electric field gradient at the Sb nucleus, which is influenced by the
 symmetry of the local atomic arrangement and the nature of the chemical bonds.[1][3]
- Magnetic Properties: In magnetically ordered materials, the interaction between the nuclear magnetic moment and the internal magnetic field leads to a splitting of the spectral lines, allowing for the determination of the magnitude and direction of the hyperfine magnetic field at the antimony site.

Quantitative Data: Hyperfine Parameters of ¹²¹Sb in Various Solids

The following table summarizes typical 121 Sb Mössbauer hyperfine parameters for a selection of solid-state materials. The isomer shift (δ) is given relative to a BaSnO $_3$ source at room temperature.



Material Class	Compound	Isomer Shift (δ) (mm/s)	Quadrupole Splitting (e²qQ) (mm/s)	Hyperfine Field (Bhf) (T)	Reference
Skutterudites	CoSb₃	-8.5 to -8.0	0.0	-	
Feo.5Nio.5Sb3	-8.2	0.0	-		_
RhSb ₃	-8.1	0.0	-		
IrSb₃	-7.9	0.0	-		
Half-Heusler Alloys	CoMnSb	-	-	-	[4]
Intermetallics	InSb	-8.5	0.0	-	
GaSb	-8.3	0.0	-	_	-
AlSb	-7.9	0.0	-	_	
Oxides	α-Sb ₂ O ₃	-11.3	+19.5	-	
β-Sb ₂ O ₃	-11.8	+18.0	-		_
Sb ₂ O ₅	+2.9	+5.5	-		
Hypervalent Complexes	Rf₂SbCl	-5.73	-18.7	-	[5]
Rf₂SbTol	-6.21	-20.6	-	[5]	
Rf ₂ SbCrCp(C O) ₃	-6.41	-17.5	-	[5]	-
Rf ₂ SbFeCp(C O) ₂	-6.49	-17.0	-	[5]	-

Note: RfH = $0-C_6H_4C(CF_3)_2OH^-$, Tol = $p-CH_3C_6H_4$

Experimental Protocol: 121Sb Mössbauer Spectroscopy

1. Sample Preparation:

Methodological & Application





- The sample should be in a solid, powdered form.
- For transmission Mössbauer spectroscopy, the optimal thickness of the absorber needs to be calculated to maximize the resonant absorption effect without excessive non-resonant absorption.
- The powder is typically mixed with an inert binder (e.g., boron nitride) and pressed into a
 pellet of uniform thickness.
- The sample is then mounted in a cryostat for temperature-dependent measurements.

2. Spectrometer Setup:

- A Mössbauer spectrometer consists of a radioactive source (typically ¹²¹mSn in a BaSnO₃ matrix), a velocity transducer to modulate the gamma-ray energy via the Doppler effect, a detector, and data acquisition electronics.[2][6][7]
- The velocity scale is calibrated using a standard absorber with a known spectrum, such as an iron foil.[6]

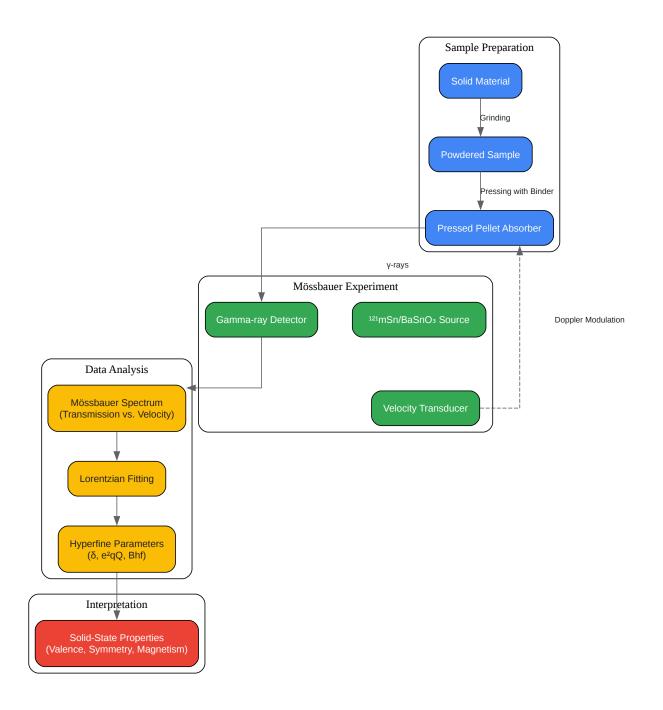
3. Data Acquisition:

- The gamma-ray source is oscillated with a precise velocity waveform (typically a triangular or sinusoidal waveform).[6]
- The transmitted gamma-ray intensity is recorded as a function of the source velocity.
- Data is collected over a period of hours to days to achieve a sufficient signal-to-noise ratio.

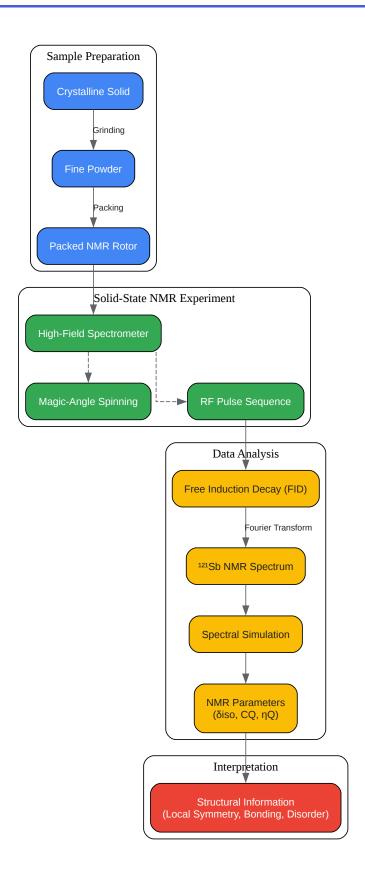
4. Data Analysis:

- The resulting Mössbauer spectrum (a plot of transmission vs. velocity) is fitted with Lorentzian line shapes to extract the hyperfine parameters: isomer shift (δ), quadrupole splitting (e²qQ), and hyperfine magnetic field (Bhf).[8][9][10]
- Specialized software is used for the fitting procedure, which involves minimizing the chisquared value between the experimental data and the theoretical model.

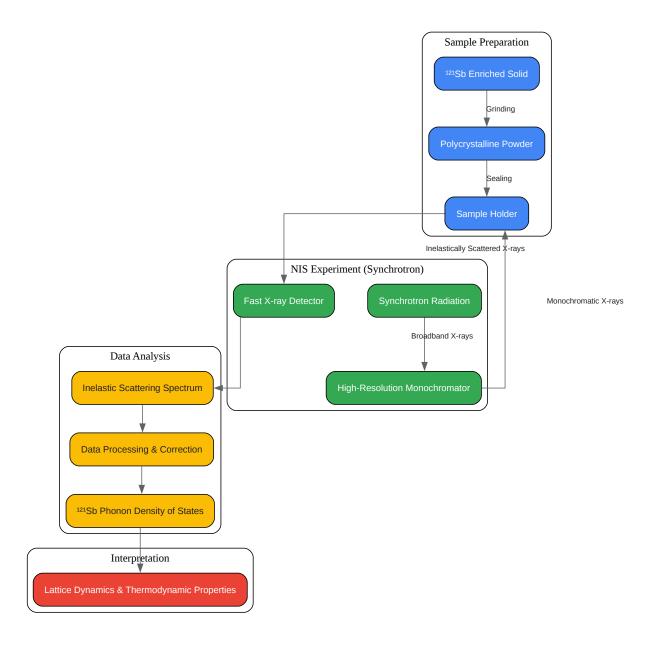




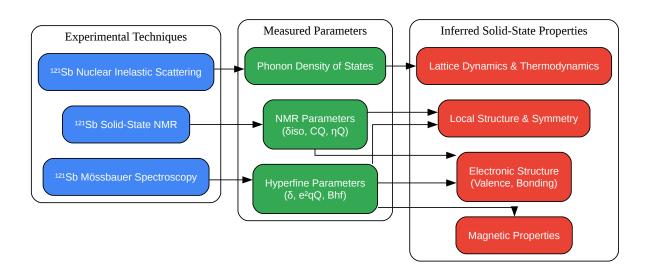












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References

- 1. its.caltech.edu [its.caltech.edu]
- 2. phys.hawaii.edu [phys.hawaii.edu]
- 3. obelix.physik.uni-bielefeld.de [obelix.physik.uni-bielefeld.de]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. neurophysics.ucsd.edu [neurophysics.ucsd.edu]
- 7. iris.cnr.it [iris.cnr.it]



- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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